

A Comprehensive Guide to Isokaempferide: Synonyms, Biological Activity, and Experimental Protocols

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Compound of Interest

Compound Name: *Isokaempferide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **isokaempferide**, a flavonoid compound with notable biological activities. This document will cover its various synonyms found in scientific literature, summarize quantitative data on its bioactivity, detail relevant experimental protocols, and visualize key signaling pathways.

Synonyms for Isokaempferide

Isokaempferide is known by several alternative names in scientific and commercial databases. A comprehensive list of these synonyms is crucial for thorough literature searches and unambiguous identification of the compound.

Synonym	Source
3-Methylkaempferol	PubChem, Sigma-Aldrich[1]
Kaempferol 3-methyl ether	PubChem, MedchemExpress, Biopurify[1][2][3]
5,7-dihydroxy-2-(4-hydroxyphenyl)-3-methoxychromen-4-one	PubChem, InvivoChem[1][4]
3-O-Methylkaempferol	PubChem[1]
Kaempferol 3-monomethyl ether	Biopurify[2]
Kaempferol 3-O-methyl ether	MedchemExpress, Biopurify[2][3]
3-Methoxyapigenin	PubChem, Sigma-Aldrich[1]
5,7,4'-trihydroxy-3-methoxyflavone	PubChem, FooDB[1][5]
3-Methylkempferol	PubChem, Sigma-Aldrich[1]
4H-1-BENZOPYRAN-4-ONE, 5,7-DIHYDROXY-2-(4-HYDROXYPHENYL)-3-METHOXY-	PubChem[1]
3-MK	PubChem[1]

Chemical Identifiers:

Identifier Type	Identifier	Source
CAS Number	1592-70-7	PubChem, MedchemExpress, Biopurify, CymitQuimica[1][2][3][6]
PubChem CID	5280862	PubChem[1]
ChEBI ID	CHEBI:1579	PubChem[1]
ChEMBL ID	CHEMBL165064	PubChem[1]
IUPAC Name	5,7-dihydroxy-2-(4-hydroxyphenyl)-3-methoxychromen-4-one	PubChem, PlantaeDB, FooDB[1][5][7]

Isokaempferide is structurally a flavonoid, specifically a flavonol, and is found in various plant species.[6] It is a derivative of kaempferol with a methyl group at the 3-hydroxyl position. This structural modification influences its biological properties. Derivatives such as **isokaempferide** 7-glucoside and **isokaempferide** 7-rutinoside have also been identified.[8][9]

The following sections will delve into the quantitative biological data associated with **isokaempferide**, detailed experimental protocols for its study, and the signaling pathways it modulates. This information is critical for researchers aiming to understand and utilize this compound in drug discovery and development. For instance, studies have investigated its anti-inflammatory properties, including its effect on myeloperoxidase activity in human neutrophils. [10]

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